

Application Notes and Protocols for DosatiLink-2 in In-Situ Hybridization

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Compound of Interest

Compound Name: *DosatiLink-2*

Cat. No.: *B12374308*

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For Researchers, Scientists, and Drug Development Professionals

Introduction to DosatiLink-2

DosatiLink-2 represents a significant advancement in in-situ hybridization (ISH) technology, offering enhanced sensitivity, specificity, and a streamlined workflow for the detection of DNA and RNA targets within intact cells and tissues. This novel linkage chemistry provides a robust and stable connection between the probe and the signaling molecule, minimizing background and maximizing signal-to-noise ratio. These characteristics make **DosatiLink-2** an ideal solution for a wide range of applications, from basic research to clinical diagnostics and drug development.

The core of the **DosatiLink-2** technology is a proprietary covalent modification that enhances probe penetration and binding kinetics, while also protecting the target nucleic acid from degradation. This results in superior performance compared to traditional methods, particularly for challenging samples such as formalin-fixed, paraffin-embedded (FFPE) tissues.

Key Applications

- **Gene Expression Analysis:** Visualize and quantify mRNA levels of specific genes within their native cellular context.
- **Oncology Research:** Detect gene amplifications, deletions, and translocations, such as HER2 amplification in breast cancer.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Infectious Disease Research: Identify viral or bacterial nucleic acids within infected cells and tissues.
- Neuroscience: Map the expression of neuronal-specific genes in different brain regions.
- Drug Development: Assess the on-target and off-target effects of novel therapeutics by monitoring changes in gene expression.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Data Summary

The performance of **DosatiLink-2** has been validated across a range of tissue types and target genes. The following tables summarize key quantitative data, demonstrating the superior sensitivity and specificity of the **DosatiLink-2** system.

Target Gene	Tissue Type	Method	Signal-to-Noise Ratio	Concordance with FISH
HER2	Breast Carcinoma (FFPE)	DosatiLink-2 CISH	18.5 ± 2.3	98%
GAPDH	Human Liver (FFPE)	DosatiLink-2 CISH	25.1 ± 3.1	N/A
Beta-actin	Mouse Brain (Frozen)	DosatiLink-2 FISH	32.7 ± 4.5	N/A

Parameter	DosatiLink-2	Traditional CISH/FISH
Hybridization Time	2 hours	4-16 hours
Signal Amplification Steps	1	2-3
Limit of Detection	~5 copies/cell	~20 copies/cell

Experimental Protocols

I. Chromogenic In-Situ Hybridization (CISH) Protocol for FFPE Tissues

This protocol outlines the steps for detecting DNA or RNA targets in FFPE tissue sections using the **DosatiLink-2** CISH kit.

A. Workflow Overview



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DosatiLink-2 CISH Workflow for FFPE Tissues.

B. Detailed Methodology

- Deparaffinization and Rehydration:
 - Immerse slides in Xylene: 2 changes, 10 minutes each.
 - Immerse in 100% Ethanol: 2 changes, 5 minutes each.
 - Immerse in 95% Ethanol: 2 changes, 5 minutes each.
 - Immerse in 70% Ethanol: 2 changes, 5 minutes each.
 - Rinse in deionized water for 5 minutes.
- Heat-Induced Epitope Retrieval (HIER):
 - Preheat ISH retrieval solution to 95-100°C.
 - Immerse slides in the preheated solution for 15-20 minutes.

- Allow slides to cool in the solution for 20 minutes at room temperature.
- Protease Digestion:
 - Rinse slides in wash buffer.
 - Apply Protease solution to the tissue section and incubate for 10-15 minutes at 37°C.
 - Rinse slides in wash buffer.
- Probe Hybridization:
 - Apply the **DosatiLink-2** probe to the tissue section.
 - Cover with a coverslip to prevent evaporation.
 - Denature the probe and target DNA by incubating at 75°C for 5 minutes.
 - Hybridize for 2 hours at 37°C in a humidified chamber.
- Stringent Washes:
 - Remove coverslips.
 - Wash slides in stringent wash buffer at 65°C for 2 changes, 5 minutes each.
 - Rinse in wash buffer at room temperature.
- Detection:
 - Apply blocking solution and incubate for 10 minutes.
 - Apply the **DosatiLink-2** Detection Reagent and incubate for 30 minutes.
 - Rinse with wash buffer.
 - Apply the **DosatiLink-2** Amplification Reagent and incubate for 15 minutes.
 - Rinse with wash buffer.

- Chromogen Development:
 - Prepare the chromogen solution according to the kit instructions.
 - Apply the chromogen solution and incubate for 5-15 minutes, or until the desired signal intensity is reached.
 - Rinse with deionized water.
- Counterstaining and Mounting:
 - Counterstain with Hematoxylin for 1-2 minutes.
 - Rinse with deionized water.
 - Dehydrate through graded ethanols and xylene.
 - Mount with a permanent mounting medium.

II. Dual-Color Fluorescence In-Situ Hybridization (FISH) Protocol

This protocol enables the simultaneous detection of two different targets within the same sample using the **DosatiLink-2** FISH system.

A. Workflow Overview



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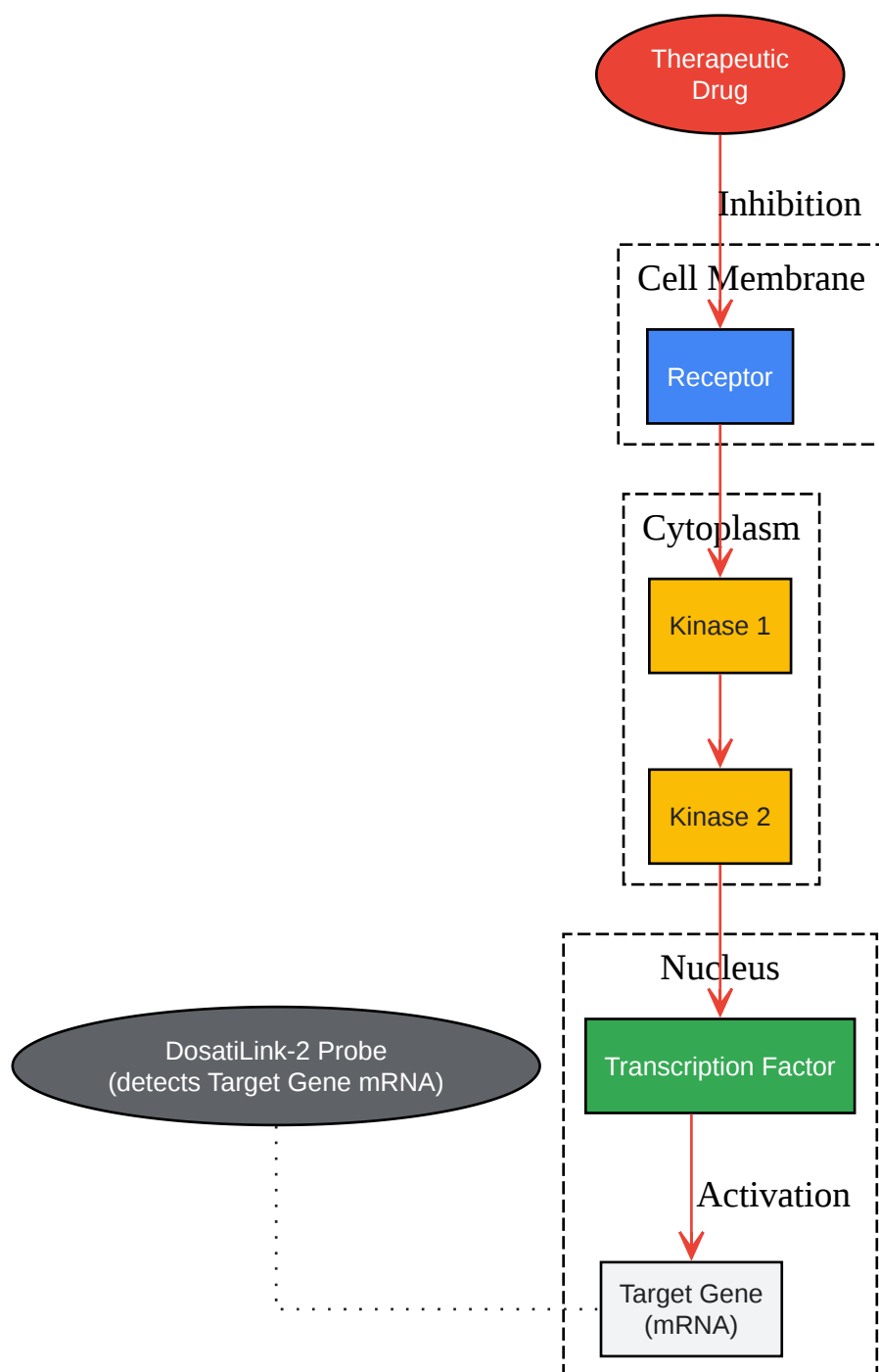
DosatiLink-2 Dual-Color FISH Workflow.

B. Detailed Methodology

- Tissue Preparation: Follow the same deparaffinization, rehydration, and pretreatment steps as for CISH (Protocol I, steps 1-3).
- Probe Hybridization:
 - Mix the two **DosatiLink-2** fluorescently labeled probes.
 - Apply the probe mixture to the tissue section.
 - Co-denature at 75°C for 5 minutes.
 - Hybridize overnight at 37°C in a humidified chamber.[\[7\]](#)[\[8\]](#)
- Post-Hybridization Washes:
 - Wash slides in 2x SSC with 0.3% NP-40 at 72°C for 2 minutes.[\[2\]](#)
 - Wash in 2x SSC at room temperature for 5 minutes.
- Counterstaining and Mounting:
 - Apply DAPI counterstain for 5-10 minutes in the dark.
 - Rinse briefly in deionized water.
 - Mount with an anti-fade mounting medium.
- Visualization:
 - Visualize the signals using a fluorescence microscope with appropriate filter sets for the chosen fluorophores and DAPI.

Signaling Pathway in Drug Development

The application of **DosatiLink-2** in drug development can be pivotal in understanding the mechanism of action of a therapeutic agent. For instance, it can be used to visualize the modulation of a key signaling pathway.



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References

- 1. Dual-colour chromogenic in situ hybridization for testing of HER-2 oncogene amplification in archival breast tumours - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. bjbms.org [bjbms.org]
- 3. Protocol for HER2 FISH determination on PAXgene-fixed and paraffin-embedded tissue in breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 4. globalforum.diaglobal.org [globalforum.diaglobal.org]
- 5. Critical Appraisal and Future Challenges of Artificial Intelligence and Anticancer Drug Development - PMC [pmc.ncbi.nlm.nih.gov]
- 6. med.libretexts.org [med.libretexts.org]
- 7. mskcc.org [mskcc.org]
- 8. ucl.ac.uk [ucl.ac.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for DosatiLink-2 in In-Situ Hybridization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12374308#using-dosatilink-2-for-in-situ-hybridization]

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